

Technical Support Center: Ethyl 4-Nitrophenylglyoxylate

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Compound of Interest

Compound Name: Ethyl 4-nitrophenylglyoxylate

Cat. No.: B1585217

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Prepared by the Senior Application Scientist Team

This guide provides in-depth technical support for researchers, scientists, and drug development professionals working with **ethyl 4-nitrophenylglyoxylate** (CAS: 70091-75-7). Here, we address common questions and troubleshoot potential experimental issues to ensure the integrity and success of your research. Our focus is on providing not just procedural steps, but the underlying chemical principles to empower you to make informed decisions in the lab.

Section 1: Frequently Asked Questions (FAQs)

This section covers the fundamental aspects of handling and storing **ethyl 4-nitrophenylglyoxylate**.

Q1: What are the key physical and chemical properties of this reagent?

Ethyl 4-nitrophenylglyoxylate is a solid organic compound used as a building block in various chemical syntheses.^[1] Its identity and physical characteristics are summarized below.

Property	Value	Source(s)
CAS Number	70091-75-7	[2] [3]
Molecular Formula	C ₁₀ H ₉ NO ₅	[2] [3]
Molecular Weight	223.18 g/mol	[2] [3]
Appearance	Pale yellow to orange or brown crystals or powder	[4]
Melting Point	40-42 °C	[5]
Boiling Point	152-157 °C at 0.5 mmHg	[5]
Synonyms	Ethyl 2-(4-nitrophenyl)-2-oxoacetate, Ethyl 4-nitrobenzoylformate	[3]

Q2: What are the recommended long-term storage conditions?

Proper storage is critical to maintain the reagent's stability and purity.

- Temperature: Store at room temperature in a dry, cool, and well-ventilated area.[\[5\]](#)[\[6\]](#)
- Atmosphere: Keep the container tightly sealed to protect it from atmospheric moisture. The ester functional group is susceptible to slow hydrolysis over time, which can be accelerated by moisture.
- Light: While not specified as highly light-sensitive, storing in an opaque container or in a dark cabinet is a standard best practice for complex organic molecules to prevent potential photochemical degradation.

Q3: What Personal Protective Equipment (PPE) is required for handling?

Standard laboratory PPE is required to minimize exposure.

- Eye Protection: Wear chemical safety goggles or glasses.[\[6\]](#)

- **Hand Protection:** Wear suitable chemical-impermeable gloves (e.g., nitrile rubber).^[2] Always inspect gloves for degradation before use and wash hands thoroughly after handling.
- **Body Protection:** A standard laboratory coat is required.^[6]
- **Respiratory Protection:** Handle in a well-ventilated area, preferably within a chemical fume hood, to avoid inhaling dust particles.^{[2][6]}

Q4: How stable is **ethyl 4-nitrophenylglyoxylate**?

Under recommended storage conditions, the product is chemically stable.^[2] However, its stability can be compromised by certain conditions.

- **Chemical Incompatibility:** Aromatic nitro compounds, as a class, can react vigorously with strong reducing agents, strong bases (like caustic alkalies), and oxidizing agents. Such interactions can lead to decomposition. Avoid these materials unless they are a required part of your reaction, in which case, the reaction should be performed under controlled conditions.
- **Thermal Stability:** While the material is stable at room temperature, it is important to avoid excessive heat.^[7] High temperatures can accelerate decomposition.

Section 2: Troubleshooting Guide

This section addresses specific problems you may encounter during your experiments, providing a logical framework for diagnosis and resolution.

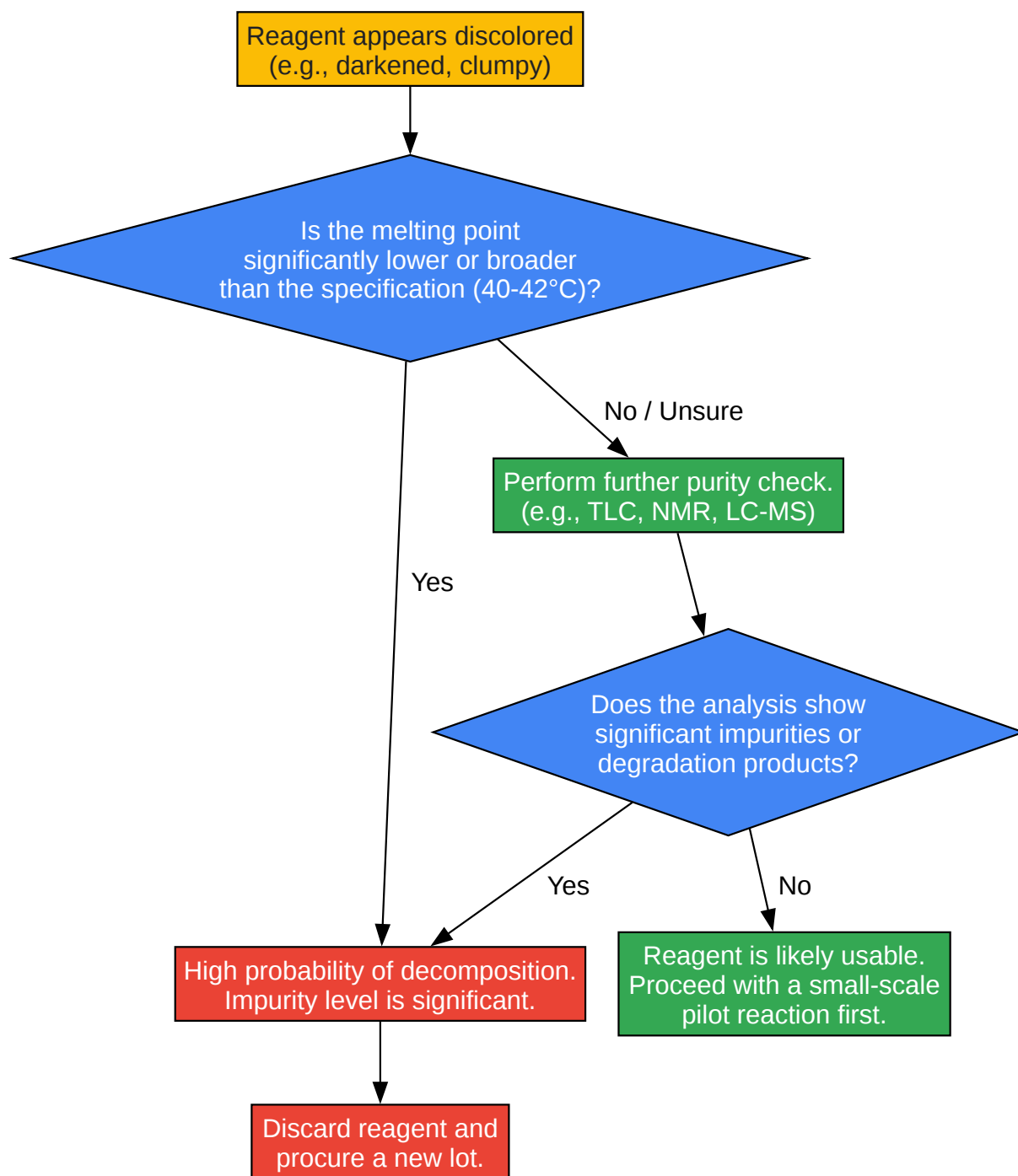
Q1: My solid reagent has darkened in color since I received it. Is it still viable for my experiment?

A change in appearance, particularly darkening from a pale yellow to a brown color, is often an indicator of decomposition. This introduces impurities that can interfere with your reaction. Before proceeding, it is crucial to assess the reagent's integrity.

Causality: The darkening is likely due to the formation of small quantities of highly conjugated degradation products. The nitro group can be susceptible to reduction, and the α -keto ester

linkage can undergo various side reactions over time, especially in the presence of trace impurities, moisture, or light.

Below is a workflow to determine the viability of a discolored reagent.



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